

"Tert-butyl 4'-methylbiphenyl-2-carboxylate" molecular structure and weight

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Compound of Interest

Compound Name: *Tert-butyl 4'-methylbiphenyl-2-carboxylate*

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An In-depth Technical Guide to Tert-butyl 4'-methylbiphenyl-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-butyl 4'-methylbiphenyl-2-carboxylate**, a versatile building block utilized in organic synthesis. This document details its molecular structure, physicochemical properties, and established synthesis protocols.

Quantitative Data Summary

The following table summarizes the key quantitative and physical data for **tert-butyl 4'-methylbiphenyl-2-carboxylate**.

Property	Value	References
Molecular Formula	C ₁₈ H ₂₀ O ₂	[1][2][3][4]
Molecular Weight	268.35 g/mol	[1][2][5]
CAS Number	114772-36-0	[1][2][3][4][6]
Appearance	Pale yellow opaque oil	[2]
Purity	≥ 99% (HPLC)	[2]
Storage Temperature	2°C - 8°C	[1][3]
SMILES	<chem>CC1=CC=C(C=C1)C2=CC=C(C=C2C(=O)OC(C)(C)C)</chem>	[1][5]
IUPAC Name	tert-butyl 4'-methyl-[1,1'-biphenyl]-2-carboxylate	[3]

Molecular Structure

Tert-butyl 4'-methylbiphenyl-2-carboxylate consists of a biphenyl core structure. A methyl group is attached at the 4'-position of one phenyl ring, and a tert-butyl carboxylate group is attached at the 2-position of the other phenyl ring. The tert-butyl group is a bulky functional group which can influence the molecule's steric properties and solubility in nonpolar solvents. [2] This compound is also known by its synonym, 4'-Methyl-biphenyl-2-carboxylic acid tert-butyl ester.[1][2][3]

Experimental Protocols: Synthesis

A documented method for the preparation of **tert-butyl 4'-methylbiphenyl-2-carboxylate** involves the esterification of 4'-methyl-2-biphenylcarboxylic acid.[7]

Protocol: Synthesis via Acid-Catalyzed Esterification[7]

This process involves the reaction of 4'-methyl-2-biphenylcarboxylic acid with isobutene, utilizing an acid catalyst.[7]

- Starting Materials:

- 4'-methyl-2-biphenylcarboxylic acid (can be prepared by hydrolyzing 2-cyano-4'-methylbiphenyl).[7]
- Isobutene
- Acid catalyst (e.g., sulfuric acid)
- An organic solvent such as toluene
- Procedure:
 - The starting material, 4'-methyl-2-biphenylcarboxylic acid, is dissolved in a suitable organic solvent (e.g., toluene).
 - An acid catalyst is introduced into the mixture.
 - Isobutene is then reacted with the 4'-methyl-2-biphenylcarboxylic acid in the presence of the catalyst.
 - The reaction can be carried out under mild conditions, including ambient temperatures.[7]
 - Following the reaction, the mixture is worked up to isolate the final product, tert-butyl 4'-methyl-2-biphenylcarboxylate. This may involve neutralization, extraction, and purification steps like crystallization.[7]

This method is noted for its high yield and suitability for industrial-scale production without the need for hazardous solvents or complex procedures.[7]

Another approach involves a one-pot synthesis starting from 4'-methyl-2-cyanobiphenyl.[8]

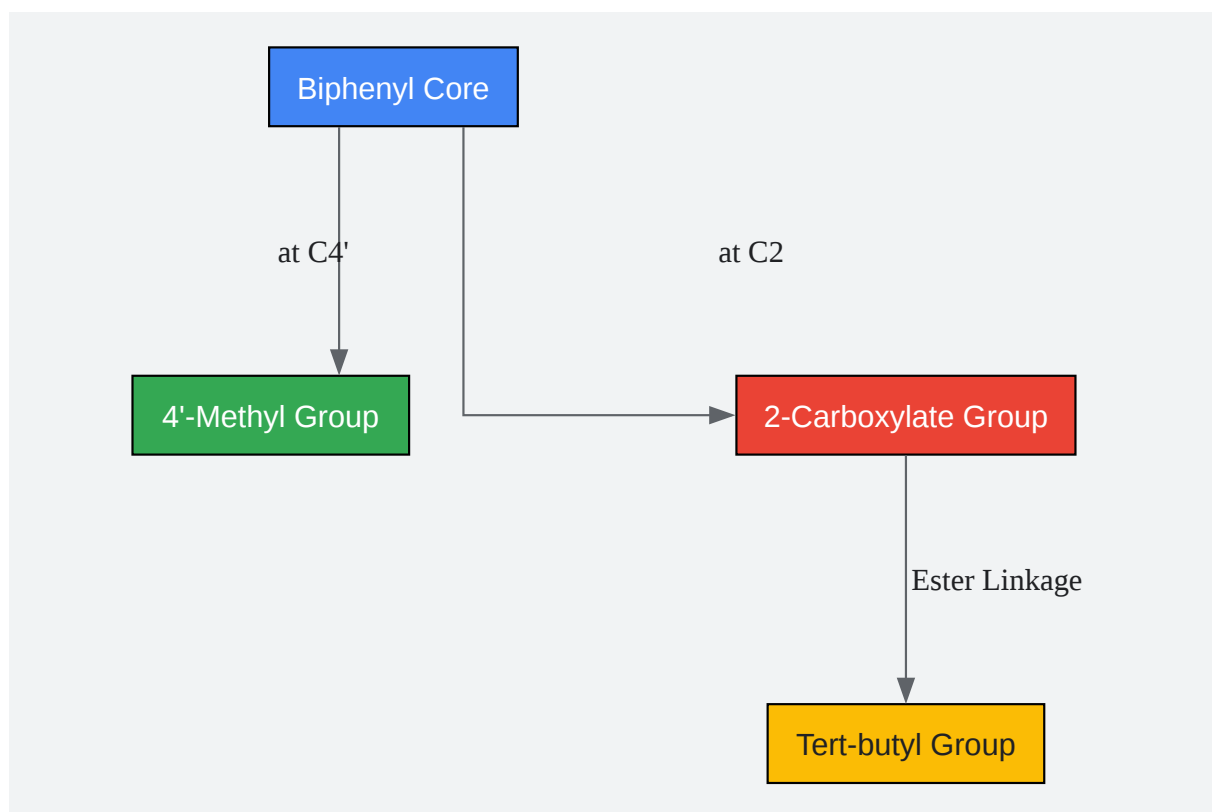
Protocol: One-Pot Synthesis from 4'-methyl-2-cyanobiphenyl[8]

- Procedure:
 - In a single reaction vessel, 4'-methyl-2-cyanobiphenyl is hydrolyzed under acidic conditions for approximately 24 hours to produce 4'-methyl-2-biphenylcarboxylic acid.[8]

- Excess water is removed from the reaction mixture by refluxing with a water-immiscible organic solvent.[8]
- An alcohol and an esterification catalyst (such as sulfuric acid) are added to the vessel.[8]
- The mixture is then heated to facilitate the esterification reaction, yielding the desired **tert-butyl 4'-methylbiphenyl-2-carboxylate**. [8]

Visualization of Molecular Connectivity

The following diagram illustrates the logical connectivity of the primary functional groups within the **tert-butyl 4'-methylbiphenyl-2-carboxylate** molecule.



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Caption: Connectivity of functional groups in the molecule.

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